

# Application Notes and Protocols for Energy Equity Research Using Large Administrative Datasets

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## Introduction

Energy equity refers to the fair distribution of the benefits and burdens of energy production and consumption across all population groups.[1][2] Large administrative datasets, while often not collected for research purposes, offer a powerful, cost-effective opportunity to analyze energy equity at a fine spatial resolution.[3][4] These datasets, such as those from utilities, tax assessors, and census bureaus, can reveal deep-seated inequalities in energy use, cost burdens, and access to clean energy technologies that are often masked by aggregated national survey data.[5][6] This document provides detailed protocols for researchers to acquire, link, and analyze these datasets to produce actionable insights for evidence-based policymaking.[3]

## Part 1: Data Acquisition and Integration

A primary challenge in this research area is that relevant datasets are often fragmented and maintained by different entities.[3] The initial and most critical phase involves identifying, acquiring, and linking these disparate sources.

### 1.1 Common Administrative Datasets

The following table summarizes key administrative datasets that are foundational for energy equity research.

Data Source Category	Key Variables	Common Spatial Resolution	Typical Provider
Utility Data	Energy consumption (kWh, therms), billing information, shut-off rates, program participation (e.g., efficiency rebates)	Premise-level, Census Block	Electric & Gas Utilities
Sociodemographic Data	Income, race, ethnicity, age, housing tenure (rent/own), household size	Census Tract, Block Group	U.S. Census Bureau (e.g., American Community Survey - ACS)[5]
Housing/Building Data	Building age, size (sq. footage), heating/cooling system type, assessed value	Parcel, Address	Municipal/County Tax Assessor, Building Departments
Environmental Data	Environmental hazard locations, climate data (e.g., heating/cooling degree days), pollution levels	Point, Raster, Census Tract	Environmental Protection Agency (EPA)[5], National Oceanic and Atmospheric Administration (NOAA)
Health Data	Asthma rates, heat-related illnesses, emergency room visits	ZIP Code, Census Tract	State/County Departments of Health
Programmatic Data	Locations of subsidized weatherization (WAP), low-income energy assistance (LIHEAP) participants	Address, Household	State Energy Offices, Social Service Agencies[5]

## 1.2 Experimental Protocol: Linking Fragmented Datasets

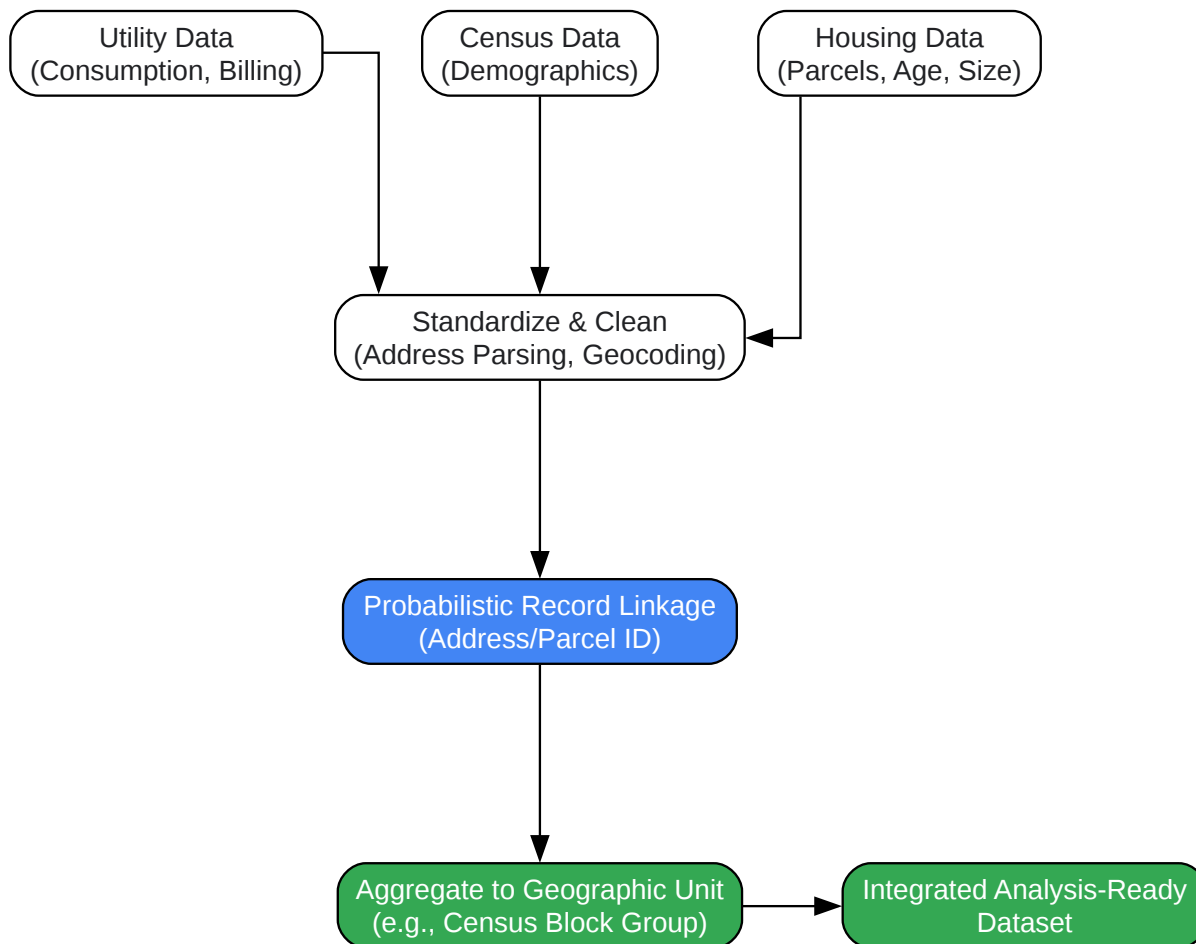
This protocol outlines the steps to create a unified, analysis-ready dataset from fragmented administrative sources. The core principle is to use a common reference, typically a property address or parcel ID, to link records.[\[3\]](#)

### Methodology:

- **Define a Reference Dataset:** Select a primary dataset to serve as the geographic and structural anchor. The building registry or tax assessor parcel data is often ideal as it contains unique identifiers (parcel numbers) and addresses for every property in a jurisdiction.[\[3\]](#)
- **Data Acquisition & Standardization:**
  - Formally request data from each administrative entity (e.g., utilities, census). This may require data use agreements and protocols to protect personally identifiable information (PII).[\[6\]](#)
  - For each dataset, standardize address information. Use geocoding services to convert addresses into standardized formats and geographic coordinates (latitude, longitude).
  - Standardize variable names and data types across all datasets to ensure consistency.
- **Probabilistic Record Linkage:**
  - Since exact address matches may be rare due to typos and formatting differences, employ probabilistic matching algorithms. These algorithms calculate the likelihood that two records from different datasets refer to the same entity based on multiple fields (e.g., street name, number, ZIP code).
  - Establish a matching threshold to determine a true link. Manually review a sample of matches and non-matches to validate the threshold.
- **Data Aggregation and Anonymization:**

- Once linked at the individual premise or parcel level, aggregate the data to a higher geographic level, such as the Census Block Group or Tract. This is a critical step for protecting individual privacy and for joining the data with publicly available demographic data from sources like the ACS.[\[6\]](#)
- During aggregation, calculate relevant summary statistics (e.g., average energy use, median income, percentage of households by race).
- Validation and Quality Control:
  - Compare summary statistics of the linked dataset to known external benchmarks (e.g., city-wide energy consumption reports, census summaries) to ensure the linked data is representative.
  - Document all linkage decisions, data cleaning steps, and quality checks in a comprehensive data dictionary.

#### Workflow for Linking Administrative Datasets



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Caption: Workflow for integrating disparate administrative datasets into a unified database for analysis.

## Part 2: Key Metrics and Quantitative Analysis

After creating an integrated dataset, quantitative analysis can be performed to identify and measure energy inequities. The choice of metrics is crucial for framing the research and informing policy.[6]

### 2.1 Key Quantitative Metrics

The following table details common metrics used to assess energy equity.

Metric	Description	Formula / Calculation	Required Data Variables
Energy Burden	The percentage of household income spent on energy bills. High energy burden is a primary indicator of energy poverty.[1][5]	$\frac{\text{Annual Energy Expenditure}}{\text{Annual Household Income}} \times 100$	Household-level energy cost, Household-level income
Energy Use Intensity (EUI)	Energy consumption normalized by the square footage of a building. It helps compare energy efficiency across different-sized homes. [5]	$\frac{\text{Annual Energy Consumption (kWh or therms)}}{\text{Building Square Footage}}$	Premise-level energy use, Building size
Disparity Ratio	Compares a metric (e.g., average EUI, energy burden) between two population groups (e.g., low-income vs. high-income, different racial groups).[6]	$\frac{\text{Metric for Group A}}{\text{Metric for Group B}}$	A chosen metric (e.g., EUI), Demographic group identifiers
Gini Coefficient	A measure of statistical dispersion representing the inequality of a distribution. A value of 0 expresses perfect equality, while a value of 1 expresses maximal inequality.[1][6]	Calculated from the Lorenz curve, which plots the cumulative share of energy consumption against the cumulative share of the population.	Household-level energy consumption across a population

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Program Participation Rate	The percentage of eligible households in a specific demographic group that participate in an energy assistance or efficiency program.	(Number of Participating Households in Group / Total Eligible Households in Group) * 100	Program enrollment data, Demographic data for eligibility screening
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## 2.2 Experimental Protocol: Distributional Equity Analysis (DEA)

Distributional Equity Analysis (DEA) is a framework to evaluate how the costs and benefits of energy policies or programs are distributed across different customer groups.[\[7\]](#)

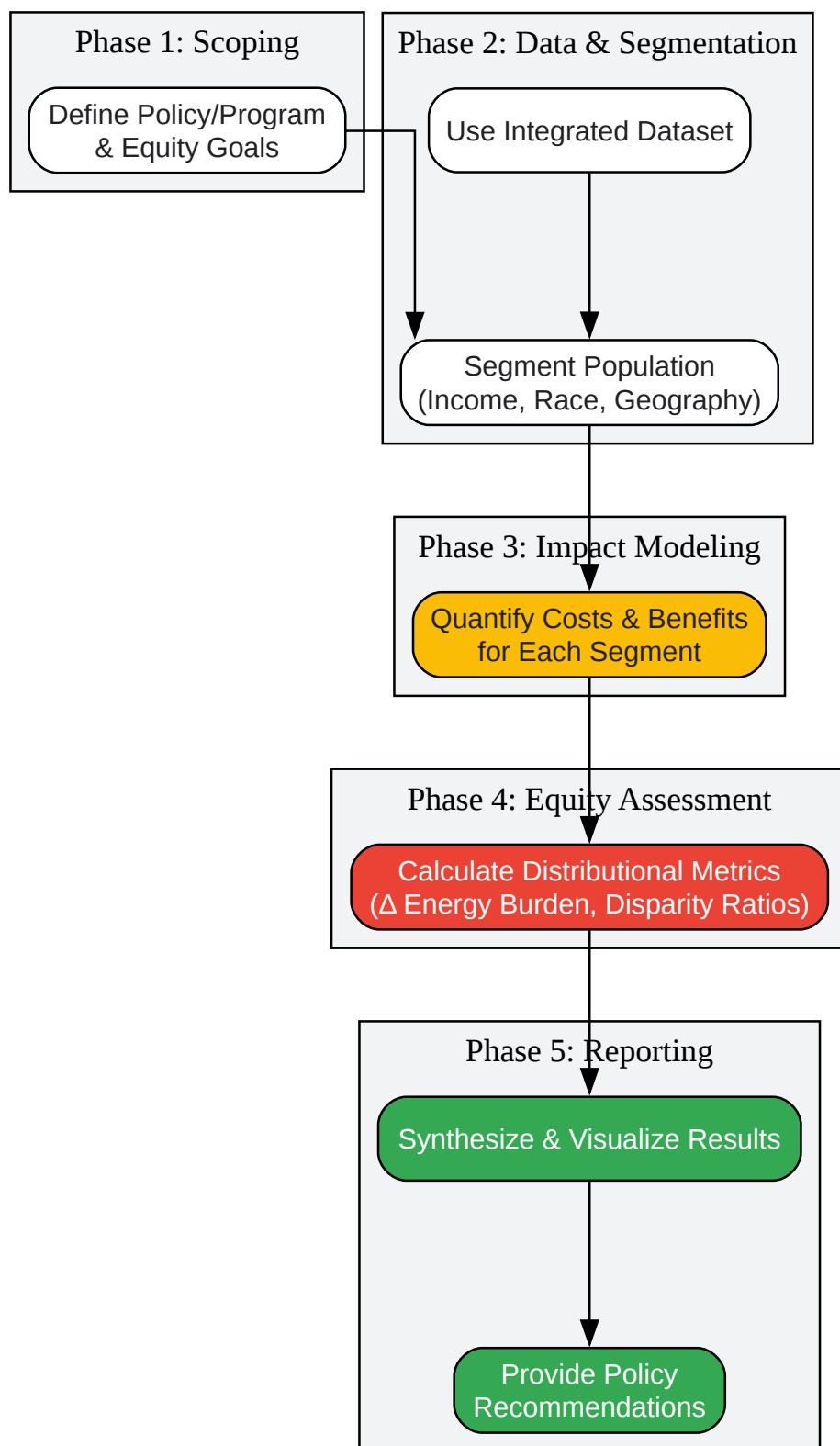
Methodology:

- Define Scope and Objectives:
  - Clearly identify the policy, program, or investment to be analyzed (e.g., a new solar incentive program, a rate structure change, an energy efficiency initiative).
  - Define the equity goals. Is the goal to reduce energy burden for low-income households, increase clean energy access in specific communities, or ensure procedural fairness?
- Identify and Characterize Population Groups:
  - Using the integrated dataset, segment the population into relevant demographic groups based on income, race, geographic location, housing tenure, or other variables of interest. [\[7\]](#)
  - Develop profiles for each group, detailing their baseline energy consumption, housing characteristics, and existing energy burden.
- Quantify Costs and Benefits:
  - For each population group, model the expected impacts of the policy.

- Benefits: Can include bill savings, improved home comfort, health benefits from reduced pollution, and incentive payments.
- Costs: Can include upfront investment costs, program administration fees passed through rates, or potential for increased energy rates.
- Calculate Distributional Metrics:
  - Apply the metrics from Table 2 to the modeled outcomes for each group. For example, calculate the post-program change in average energy burden for each income quintile.
  - Use disparity ratios to directly compare how benefits are allocated. For instance, a disparity ratio of less than 1 for a low-income group's participation in a rebate program indicates inequitable uptake.
- Assess and Report Equity Outcomes:
  - Synthesize the findings into a clear report. Use visualizations to illustrate the distributional impacts.[\[8\]](#)[\[9\]](#)
  - Conclude whether the policy is likely to exacerbate, mitigate, or have a neutral effect on existing energy inequities. Provide recommendations for program design modifications to improve equity outcomes.

## Workflow for Distributional Equity Analysis





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Caption: A five-phase protocol for conducting a Distributional Equity Analysis (DEA).

## Part 3: From Analysis to Actionable Insight

The ultimate goal of energy equity research is to inform policy and drive investment toward more just outcomes. This requires translating complex quantitative findings into clear, actionable insights.

### 3.1 Quadrant Analysis for Prioritization

A quadrant analysis is an effective method to prioritize geographic areas for targeted interventions.<sup>[6]</sup> For example, census block groups can be plotted on a 2x2 grid to identify areas that meet multiple criteria for prioritization.

Methodology:

- **Select Prioritization Variables:** Choose two key variables that reflect policy goals. For example:
  - X-axis: Average Energy Use Intensity (EUI) (to target high energy waste).
  - Y-axis: Average Energy Burden (to target high financial strain).
- **Establish Thresholds:** Set the threshold for each axis at the city-wide average.
- **Plot and Classify:** Plot each census block group on the grid. This creates four quadrants:
  - High EUI / High Burden (Top-Right): Highest priority for deep energy efficiency retrofits and financial assistance.
  - Low EUI / High Burden (Top-Left): Priority for financial assistance and bill relief.
  - High EUI / Low Burden (Bottom-Right): Priority for energy efficiency outreach and education.
  - Low EUI / Low Burden (Bottom-Left): Lowest priority.
- **Visualize:** Use maps to color-code the census block groups according to their quadrant, providing a powerful visual tool for policymakers and community engagement.

## Logical Flow from Data to Policy Impact



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Caption: The logical progression from raw data collection to evidence-based policy impact.

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